A Technical Guide to 2-Methylpropyl-d9 Alcohol for Advanced Analytical Applications

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Compound of Interest

Compound Name:	*2-Methylpropyl-d9 Alcohol*
CAS No.:	*850209-54-0*
Cat. No.:	*B586429*

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the properties, handling, and application of **2-Methylpropyl-d9 Alcohol**. As a stable isotope-labeled (SIL) compound, it is a critical tool in modern analytical chemistry, particularly in quantitative mass spectrometry. This document provides not only procedural steps but also the underlying scientific principles to ensure robust and reliable experimental outcomes.

Core Identity and Physicochemical Characteristics

2-Methylpropyl-d9 Alcohol (CAS Number: 850209-54-0) is the deuterated analogue of isobutanol (2-Methyl-1-propanol).[1][2][3][4] In this molecule, nine hydrogen atoms have been replaced with their heavy isotope, deuterium. This isotopic substitution renders the molecule chemically identical to its non-labeled counterpart in terms of reactivity and chromatographic behavior but significantly heavier, a property that is fundamental to its primary application.[2]

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 1,1,2,3,3,3-hexadeuterio-2-(trideuteriomethyl)propan-1-ol.[1][3] Its high isotopic purity, often

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specified as ≥98 atom % D, is crucial for its function, minimizing isotopic cross-talk and ensuring analytical accuracy.

Physicochemical Data Summary

A summary of the key properties of **2-Methylpropyl-d9 Alcohol** is presented below. This data is essential for experimental design, including solvent selection and instrument parameter optimization.

Property	Value	Source(s)
CAS Number	850209-54-0	[1][2][3][4]
Molecular Formula	C_4HD_9O	[1][4]
Molecular Weight	83.18 g/mol	[1][3][4]
Synonyms	Isobutan-d9-ol, Isobutyl-d9 alcohol, 2-Methyl-1-propan-d9-ol	[2]
Form	Liquid	
Isotopic Purity	Typically ≥98 atom % D	
Mass Shift vs. Analyte	M+9	

Principle of Application: Stable Isotope Dilution Mass Spectrometry

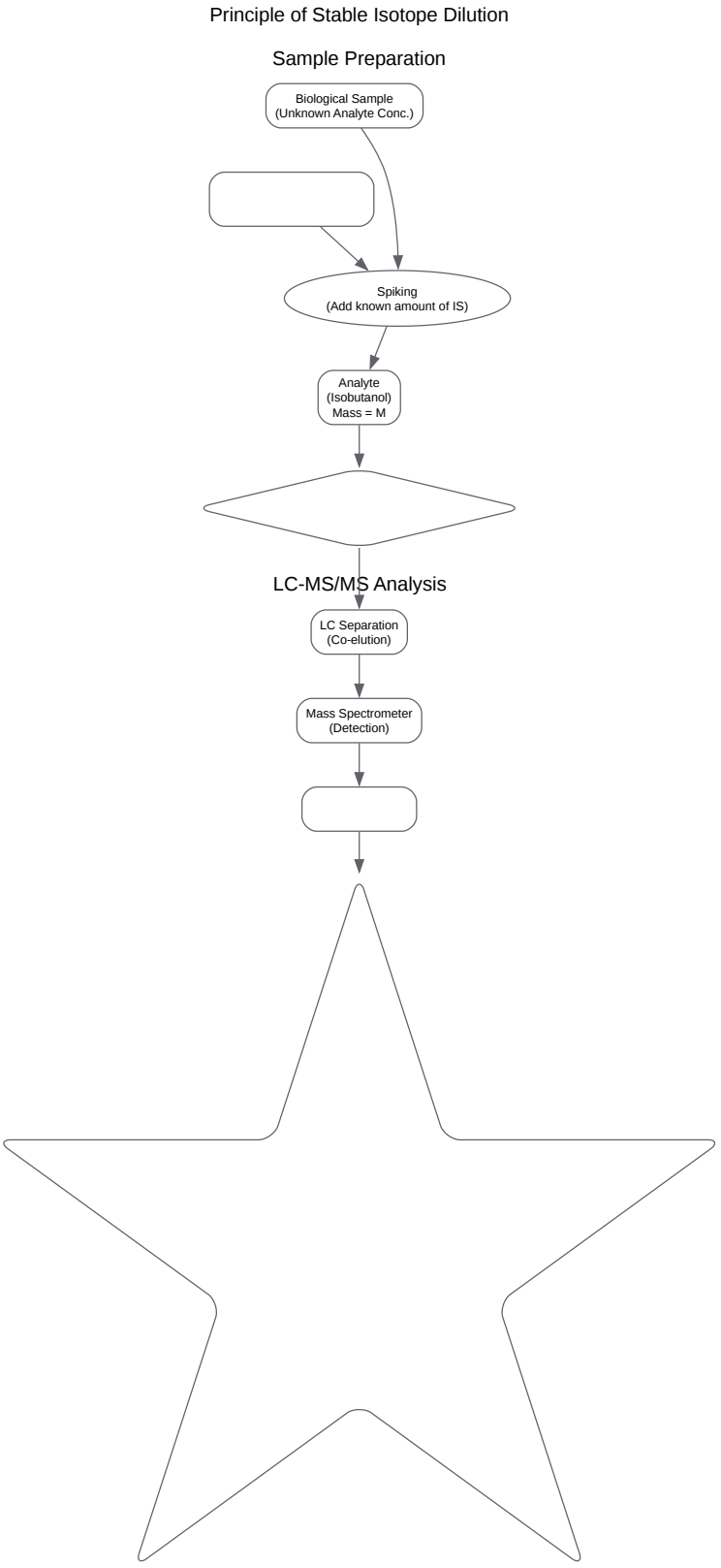
The core utility of **2-Methylpropyl-d9 Alcohol** lies in its role as an internal standard (IS) for quantitative analysis via mass spectrometry (MS).[5][6] This technique, known as Stable Isotope Dilution (SID), is the gold standard for quantification in complex matrices like plasma, urine, or tissue homogenates.

The rationale is straightforward: a known quantity of the deuterated standard is spiked into an unknown sample. The SIL standard and the native analyte behave almost identically during sample preparation (e.g., extraction, derivatization) and chromatographic separation. Any loss of analyte during these steps is mirrored by a proportional loss of the IS. Because the mass

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spectrometer can distinguish between the analyte and the IS based on their mass difference, the ratio of their signals remains constant regardless of sample loss. This allows for highly accurate and precise quantification, correcting for matrix effects and procedural variability.

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Caption: Workflow illustrating the use of a stable isotope-labeled internal standard.

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Experimental Protocol: Quantitative Analysis of Isobutanol

This section provides a validated, step-by-step methodology for using **2-Methylpropyl-d9 Alcohol** as an internal standard for quantifying isobutanol in a biological matrix (e.g., plasma) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials and Reagents

- **2-Methylpropyl-d9 Alcohol** (IS)
- Isobutanol (Analyte standard for calibration)
- LC-MS grade Methanol and Acetonitrile
- LC-MS grade Water
- Formic Acid
- Human Plasma (or other relevant matrix)
- Microcentrifuge tubes

Preparation of Stock and Working Solutions

Causality: Preparing accurate stock and working solutions is the foundation of quantitative analysis. Serial dilutions from a concentrated stock minimize weighing errors and allow for the creation of a wide calibration range.

- IS Stock Solution (1 mg/mL): Accurately weigh ~10 mg of **2-Methylpropyl-d9 Alcohol**. Dissolve in methanol to a final volume of 10 mL.
- Analyte Stock Solution (1 mg/mL): Prepare in the same manner as the IS stock using isobutanol.
- IS Working Solution (1 µg/mL): Dilute the IS stock solution 1:1000 with 50:50 methanol:water. This will be the spiking solution.

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- Calibration Standards: Perform serial dilutions of the Analyte Stock Solution to create a series of calibration standards ranging from the expected lower limit of quantification (LLOQ) to the upper limit (ULOQ).

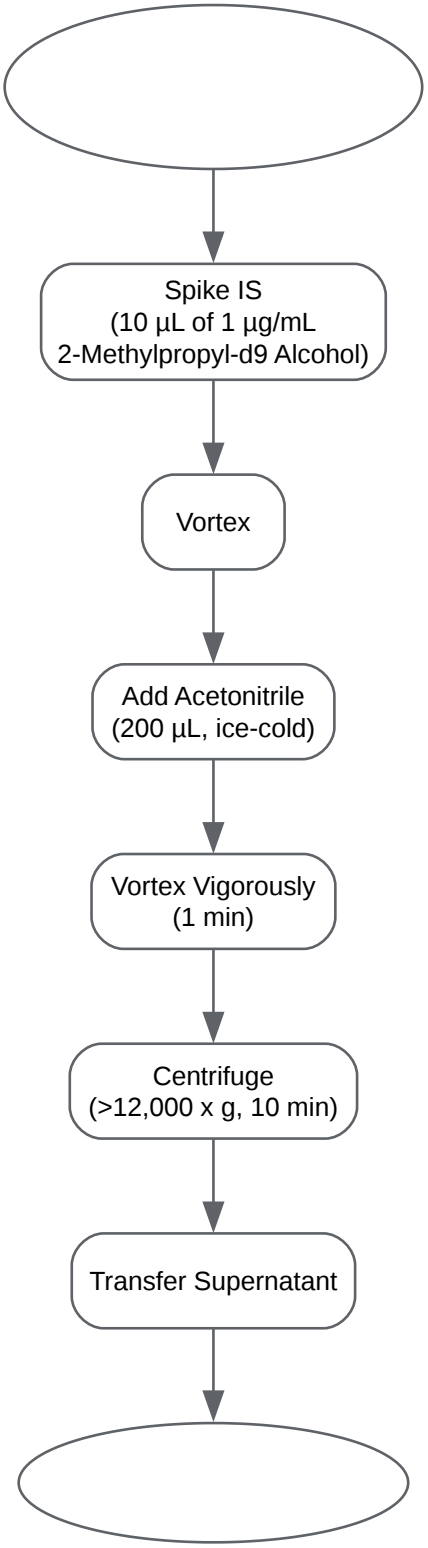
Sample Preparation: Protein Precipitation

Causality: Protein precipitation is a rapid and effective method to remove the bulk of interfering proteins from plasma, which would otherwise foul the analytical column and ion source. The IS is added before this step to account for any variability in precipitation efficiency.

- Pipette 50 µL of each calibration standard, quality control (QC) sample, and unknown sample into separate microcentrifuge tubes.
- Add 10 µL of the IS Working Solution (1 µg/mL) to every tube except for blank matrix samples.
- Vortex briefly to mix.
- Add 200 µL of ice-cold acetonitrile to each tube to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at >12,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new set of vials for LC-MS/MS analysis.

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Sample Preparation Workflow



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Caption: Step-by-step workflow for protein precipitation using the internal standard.

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LC-MS/MS Analysis

Causality: Chromatographic separation (LC) is necessary to separate the analyte from other matrix components, reducing ion suppression. Tandem mass spectrometry (MS/MS) provides specificity by monitoring a unique precursor-to-product ion transition for both the analyte and the IS. Alcohols often undergo alpha-cleavage or dehydration in the mass spectrometer, providing characteristic fragments.[7]

- LC Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A suitable gradient to ensure retention and sharp peak shape for isobutanol.
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- MS Method: Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM).
  - Analyte Transition: Q1 (Precursor Ion) -> Q3 (Product Ion) for Isobutanol.
  - IS Transition: Q1 (Precursor Ion + 9) -> Q3 (Product Ion + Deuterium shifts) for **2-Methylpropyl-d9 Alcohol**.

Data Interpretation and System Validation

The output from the LC-MS/MS is a chromatogram showing co-eluting peaks for the analyte and the IS. The instrument software integrates these peaks to determine their respective areas.

- Calibration Curve: A calibration curve is generated by plotting the peak area ratio (Analyte Area / IS Area) against the known concentration of each calibration standard. A linear regression with a weighting factor (e.g., $1/x^2$) is typically applied.
- Quantification: The concentration of the analyte in unknown samples is calculated by interpolating their measured peak area ratios against the calibration curve.

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- Trustworthiness and Validation: The protocol is self-validating through the inclusion of QC samples at low, medium, and high concentrations. The calculated concentrations of these QCs must fall within a pre-defined acceptance window (e.g., ±15% of the nominal value) for the analytical run to be considered valid.

Safe Handling and Storage

Proper handling and storage are paramount to maintaining the isotopic and chemical purity of **2-Methylpropyl-d9 Alcohol**.[1]

- Storage: The compound should be stored in a tightly sealed container in a refrigerator at 2-8°C for long-term stability.[1][2] Some suppliers recommend storage at less than +4°C.[8]

- Handling: Deuterated solvents are often hygroscopic and can readily absorb atmospheric moisture.[9][10] This can lead to H-D exchange, compromising isotopic purity. All handling should be performed under an inert, dry atmosphere (e.g., nitrogen or argon).[8][11] Use dry glassware and syringe techniques for transfers to minimize exposure to air.[8][9]

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